

# Mass Spectrometry Analysis of 4-Nitrophenethyl Alcohol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 4-Nitrophenethyl alcohol

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This guide provides a comprehensive overview of the mass spectrometry analysis of **4-Nitrophenethyl alcohol** (C8H9NO3), a key intermediate in various synthetic applications. Understanding its behavior under mass spectrometric conditions is crucial for its identification, characterization, and quantification in complex matrices. This document outlines the expected fragmentation patterns under electron ionization (EI), presents quantitative data from spectral databases, and provides a generalized experimental protocol for its analysis.

## Compound Information

Property	Value
Chemical Name	2-(4-nitrophenyl)ethanol
CAS Number	100-27-6[1]
Molecular Formula	C8H9NO3[1]
Molecular Weight	167.16 g/mol [2]

## Mass Spectrometry Data (Electron Ionization)

Electron ionization (EI) is a hard ionization technique that results in extensive fragmentation, providing a characteristic fingerprint for compound identification.[3][4] The mass spectrum of **4-Nitrophenethyl alcohol** is characterized by a discernible molecular ion peak and several key

fragment ions. Aromatic alcohols, such as **4-Nitrophenethyl alcohol**, typically exhibit a prominent molecular ion peak due to the stability of the aromatic ring.[5]

The quantitative data from two separate sources are presented below.

Table 1: Mass Spectrum of **4-Nitrophenethyl alcohol** - Source 1

Data sourced from NIST Chemistry WebBook.[1]

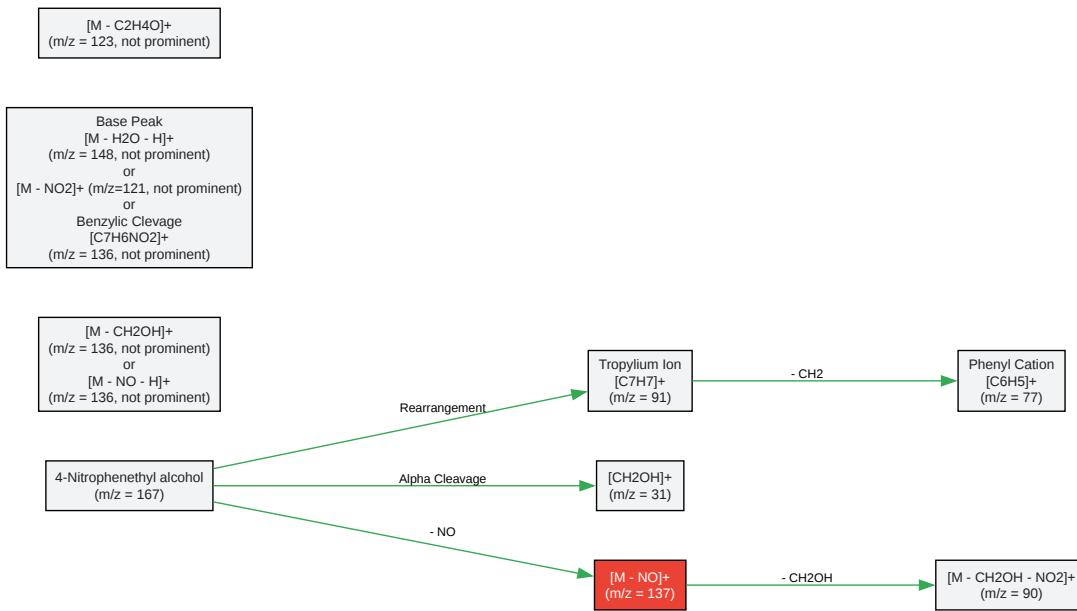
<b>m/z</b>	<b>Relative Intensity (%)</b>
167	~40
137	100
107	~15
91	~20
90	~25
89	~10
77	~12
65	~7
63	~4
51	~4
31	~12
30	~5

Table 2: Mass Spectrum of **4-Nitrophenethyl alcohol** - Source 2

m/z	Relative Intensity
30.0	4.4
31.0	13.0
65.0	6.3
77.0	11.7
89.0	10.3
90.0	27.0
91.0	21.0
107.0	13.3
120.0	11.9
137.0	100.0
167.0	39.9

## Proposed Fragmentation Pathway

The fragmentation of **4-Nitrophenethyl alcohol** under electron ionization can be rationalized through several key steps, including alpha cleavage and cleavages related to the nitro group and aromatic ring. The stability of the resulting fragments, such as resonance-stabilized cations, often dictates the major peaks observed in the spectrum.

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Caption: Proposed fragmentation pathway of **4-Nitrophenethyl alcohol** under EI-MS.

## Experimental Protocols

A general protocol for the analysis of **4-Nitrophenethyl alcohol** using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization is provided below. This protocol is a composite based on standard practices for the analysis of aromatic compounds.

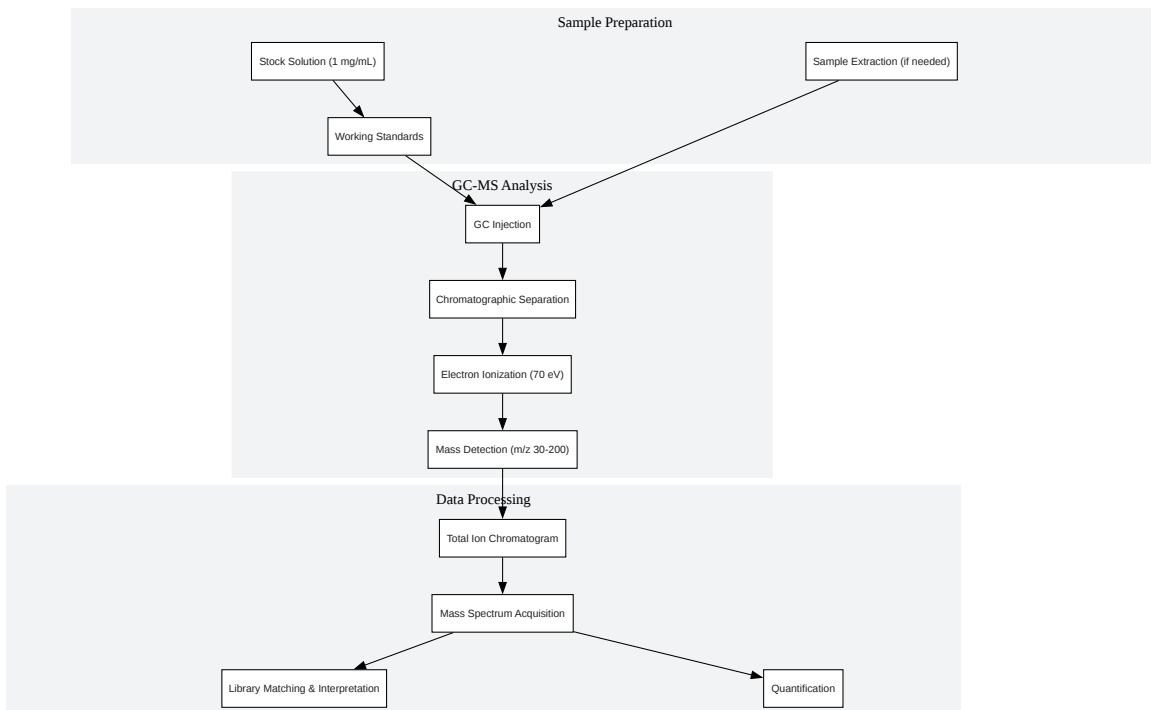
### 4.1. Sample Preparation

- Standard Solution: Prepare a stock solution of **4-Nitrophenethyl alcohol** in a suitable volatile solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Working Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution to the desired concentration range for calibration.

- Sample Extraction (if in a matrix): For samples in complex matrices, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the analyte of interest.

#### 4.2. GC-MS Instrumentation and Parameters

- Gas Chromatograph: A standard GC system equipped with a capillary column is suitable.
  - Column: A non-polar or medium-polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness), is recommended.
  - Injector: Split/splitless injector, typically operated in splitless mode for trace analysis.
  - Injector Temperature: 250 °C.
  - Oven Temperature Program:
    - Initial temperature: 80 °C, hold for 2 minutes.
    - Ramp: 10 °C/min to 280 °C.
    - Final hold: 5 minutes at 280 °C.
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer.
  - Ionization Mode: Electron Ionization (EI).
  - Ionization Energy: 70 eV.<sup>[4]</sup>
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Scan Range: m/z 30-200.
  - Solvent Delay: 3-5 minutes to prevent filament damage from the solvent.

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Caption: General experimental workflow for the GC-MS analysis of **4-Nitrophenethyl alcohol**.

## Conclusion

The mass spectrometric analysis of **4-Nitrophenethyl alcohol** by electron ionization provides a reproducible and characteristic fragmentation pattern, with a prominent molecular ion at  $m/z$  167 and a base peak at  $m/z$  137. The detailed experimental protocol and fragmentation pathway outlined in this guide serve as a valuable resource for researchers in the fields of analytical chemistry, synthetic chemistry, and drug development for the confident identification and characterization of this compound.

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## References

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